

Initial In Vitro Efficacy of Friulimicin D: A Technical Guide

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Compound of Interest

Compound Name: *Friulimicin D*

Cat. No.: *B15579398*

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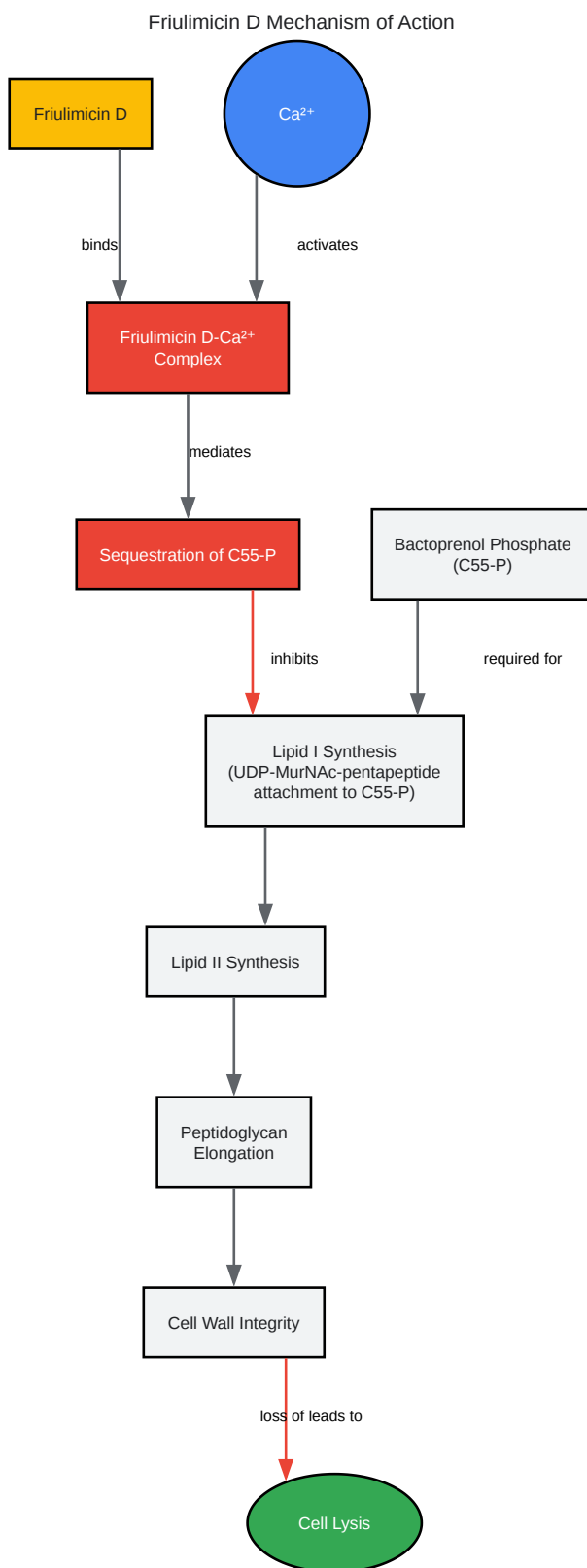
For Researchers, Scientists, and Drug Development Professionals

Introduction

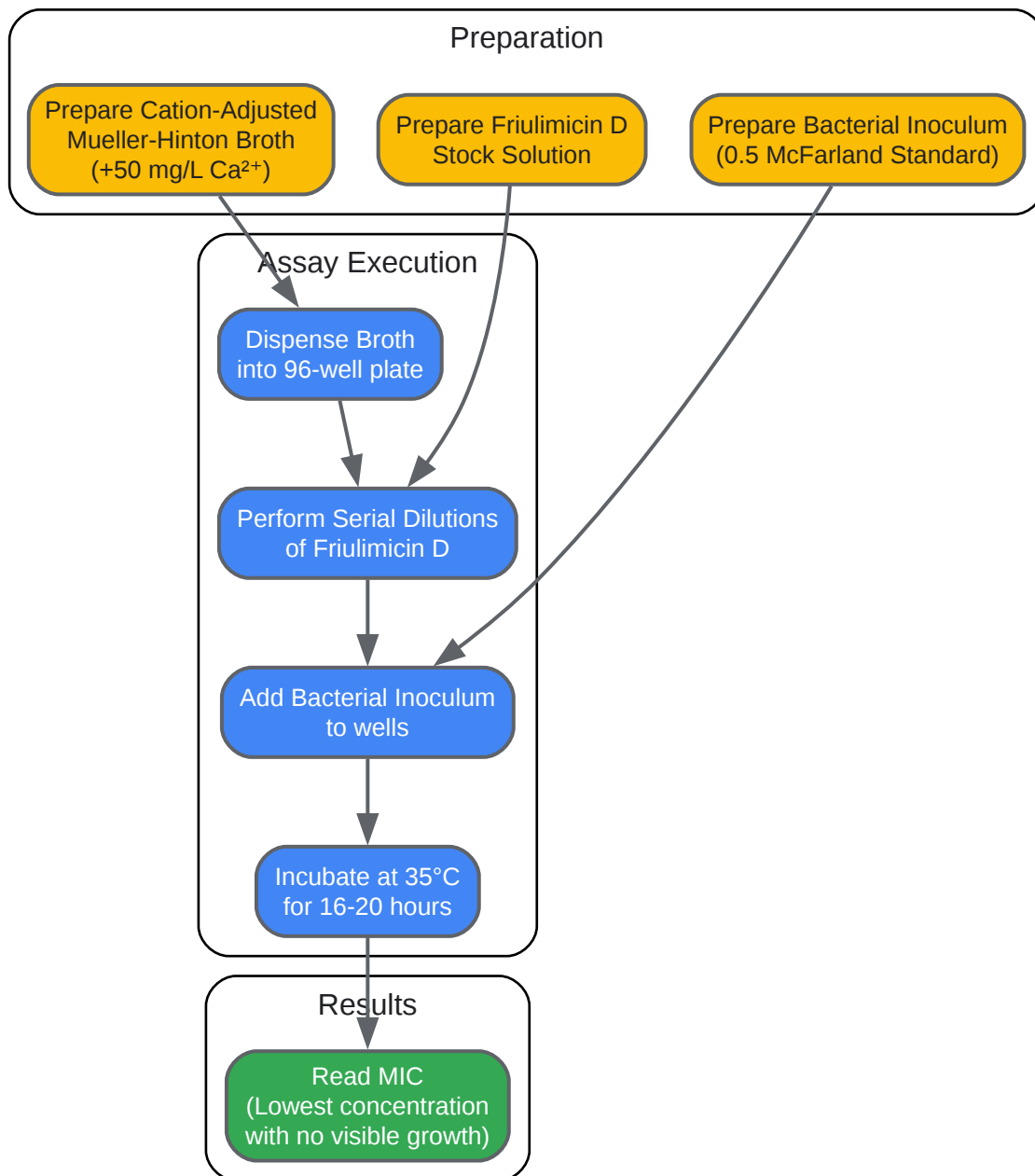
Friulimicin D is a member of the friulimicin family of lipopeptide antibiotics, which are natural products isolated from *Actinoplanes friuliensis*.^[1] These antibiotics are characterized by a cyclic decapeptide core linked to a fatty acid side chain.^{[2][3]} The friulimicins, including **Friulimicin D**, exhibit potent bactericidal activity primarily against Gram-positive bacteria, including multidrug-resistant strains such as methicillin-resistant *Staphylococcus aureus* (MRSA) and vancomycin-resistant enterococci (VRE).^{[2][3]} This technical guide provides an in-depth overview of the initial in vitro efficacy studies of **Friulimicin D**, with a focus on its mechanism of action, antibacterial spectrum, and the experimental protocols used for its evaluation. Due to the limited availability of specific in vitro efficacy data for **Friulimicin D**, data from its closely related analogue, Friulimicin B, is used as a representative proxy. Friulimicins A, B, C, and D share an identical peptide macrocycle and differ only in the structure of their fatty acid acyl residue, suggesting a highly similar mechanism of action and antibacterial spectrum.^{[1][3]}

Mechanism of Action: Inhibition of Cell Wall Synthesis

The primary mechanism of action of the friulimicins is the inhibition of bacterial cell wall biosynthesis.^{[4][5]} This process is calcium-dependent and involves the formation of a complex with bactoprenol phosphate (C55-P), a lipid carrier molecule essential for the transport of peptidoglycan precursors across the cell membrane.^{[2][4]} By sequestering C55-P, friulimicin blocks the dephosphorylation of undecaprenyl pyrophosphate and the subsequent steps in the peptidoglycan synthesis cycle.^[2] This leads to an accumulation of cytoplasmic cell wall precursors and ultimately results in cell death.^[5]



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